

One-pot multicomponent synthesis of spiro-indenoquinoxaline derivatives

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Compound of Interest

Compound Name: 11H-Indeno[1,2-b]quinoline

CAS No.: 243-51-6

Cat. No.: B3060331

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Application Note: High-Efficiency One-Pot Multicomponent Synthesis of Spiro-Indenoquinoxaline Scaffolds

Executive Summary & Scientific Rationale

Spiro-indeno[1,2-b]quinoxaline derivatives represent a privileged class of heterocyclic scaffolds in drug discovery, exhibiting potent biological profiles including anticancer (CDK2 inhibition), antimicrobial, and anti-inflammatory activities [1, 4].

Traditionally, the synthesis of these complex fused rings involved multi-step procedures requiring toxic solvents and tedious purification. This guide details a One-Pot Multicomponent Reaction (MCR) strategy. By exploiting the high reactivity of ninhydrin and 1,2-diamines, we can generate the indeno[1,2-b]quinoxalin-11-one core in situ, which subsequently acts as a "chemical pivot" for further condensation or cycloaddition reactions.

Why this approach?

- **Atom Economy:** All reactants are incorporated into the final product with water as the primary byproduct.

- **Thermodynamic Driving Force:** The formation of the stable quinoxaline aromatic system drives the initial condensation, while the relief of ring strain (or formation of stable spiro-cycles) drives the secondary steps.
- **Green Solvent Compatibility:** The protocols below are optimized for Ethanol (EtOH) and aqueous media, eliminating the need for chlorinated solvents.

Strategic Reaction Pathways

The synthesis generally proceeds via two distinct mechanistic branches depending on the desired final scaffold.

Pathway A: The Knoevenagel-Michael Cyclization (Spiro-pyrans/chromenes)

This route utilizes C-H activated acids (e.g., malononitrile, dimedone, barbituric acid).

- Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Formation of the indenoquinoxaline ketone

Knoevenagel condensation with the active methylene

Michael addition

Cyclization.

Pathway B: 1,3-Dipolar Cycloaddition (Spiro-pyrrolidines)

This route utilizes an amino acid (e.g., sarcosine) and a dipolarophile (e.g., chalcones, nitrostyrenes).

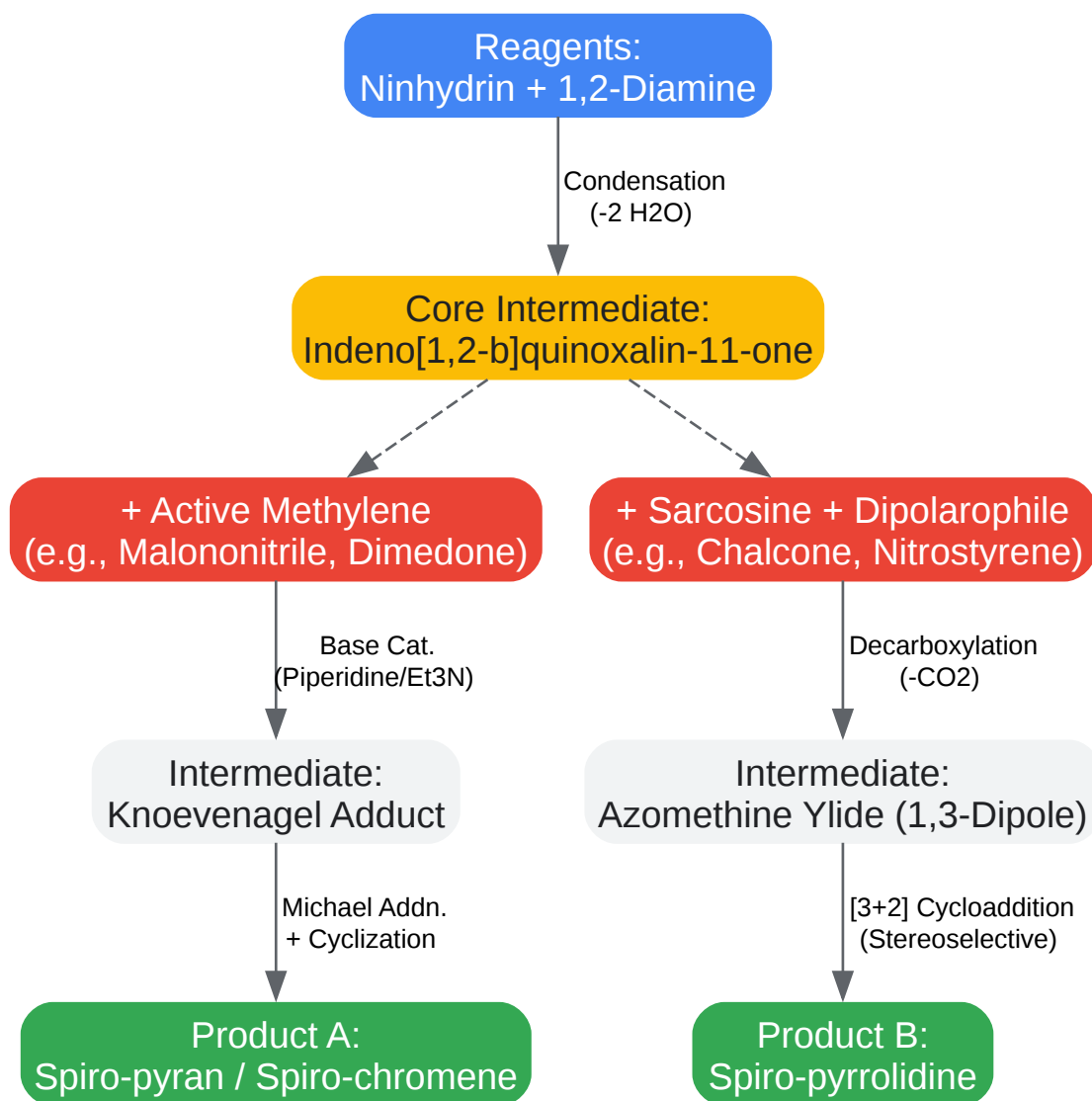
- Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Formation of the indenoquinoxaline ketone

Decarboxylative condensation with sarcosine to form an Azomethine Ylide (1,3-dipole)

Stereoselective [3+2] cycloaddition with the alkene.

Mechanistic Visualization

The following diagram illustrates the divergent pathways controlled by the third component choice.



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Caption: Divergent synthesis of spiro-indenoquinoxalines via Knoevenagel (Left) or 1,3-Dipolar Cycloaddition (Right).[6]

Detailed Experimental Protocols

Protocol A: Catalyst-Free Green Synthesis of Spiro-Indenoquinoxaline-Pyrans

Target Molecule: Spiro[indeno[1,2-b]quinoxaline-11,4'-pyran] derivatives.[7] Reference Basis:
Adapted from recent green protocols using aqueous ethanol [1, 2].

Reagents:

- Ninhydrin (1.0 mmol)[1]
- 1,2-Phenylenediamine (1.0 mmol)
- Malononitrile (1.0 mmol)
- 1,3-Dicarbonyl compound (e.g., Dimedone or 4-Hydroxycoumarin) (1.0 mmol)
- Solvent: Ethanol:Water (1:1 v/v, 10 mL)

Procedure:

- Core Formation: In a 50 mL round-bottom flask, dissolve Ninhydrin and 1,2-Phenylenediamine in 5 mL of Ethanol. Stir at room temperature for 5 minutes. A color change (often to yellow/orange) indicates the formation of the indenoquinoxaline intermediate.
- One-Pot Addition: Add Malononitrile and the 1,3-Dicarbonyl compound directly to the mixture. Add 5 mL of water.
- Reflux: Heat the mixture to reflux (approx. 80°C) with magnetic stirring.
 - Note: No external catalyst is strictly required, but adding 5 mol% Trisodium Citrate can accelerate the reaction significantly [2].
- Monitoring: Monitor via Thin Layer Chromatography (TLC) using Ethyl Acetate:n-Hexane (3:7). Reaction typically completes in 15–30 minutes.
- Work-up: Cool the reaction mixture to room temperature. The spiro-product usually precipitates out of the aqueous ethanol solution.
- Purification: Filter the solid precipitate. Wash with cold aqueous ethanol (50%) and recrystallize from hot ethanol to obtain the pure product.

Validation Criteria:

- Yield: Expect 85–95%.
- Appearance: Generally yellow to orange crystalline solids.
- Melting Point: Sharp melting point (check against literature values, typically >250°C).

Protocol B: Stereoselective Synthesis of Spiro-Pyrrolidines via [3+2] Cycloaddition

Target Molecule: Spiro[indeno[1,2-b]quinoxaline-pyrrolidine] hybrids.[\[2\]](#)[\[4\]](#)[\[6\]](#) Reference Basis: Based on azomethine ylide chemistry [\[5, 8\]](#).[\[2\]](#)[\[6\]](#)

Reagents:

- Ninhydrin (1.0 mmol)[\[1\]](#)
- 1,2-Phenylenediamine (1.0 mmol)
- Sarcosine (1.0 mmol)
- Dipolarophile (e.g., (E)-Chalcone or Nitrostyrene) (1.0 mmol)
- Solvent: Methanol (10 mL)

Procedure:

- Pre-formation (Optional but Recommended): Reflux Ninhydrin and 1,2-Phenylenediamine in Methanol for 10 minutes to ensure complete formation of the ketone.
- Ylide Generation & Cycloaddition: Add Sarcosine and the Dipolarophile to the reaction vessel.
- Reflux: Reflux the mixture for 2–4 hours.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Sarcosine condenses with the ketone, decarboxylates to form the dipole, and instantly traps the dipolarophile.

- Work-up: Evaporate the solvent under reduced pressure.
- Purification: The residue often requires Column Chromatography (Silica gel, 100-200 mesh) using Petroleum Ether:Ethyl Acetate (gradient 8:2 to 6:4) to separate diastereomers, although the reaction is highly regioselective [8].

Data Presentation: Catalyst & Condition Comparison

The following table summarizes efficiency metrics for various catalytic systems reported in recent literature for these transformations.

Catalyst System	Solvent	Temp (°C)	Time (min)	Yield (%)	Green Score*
Catalyst-Free	EtOH/H ₂ O	80 (Reflux)	60–120	80–85	High
Trisodium Citrate [2]	EtOH/H ₂ O	80 (Reflux)	15–30	90–96	Very High
Acetic Acid	EtOH	80 (Reflux)	180	75–80	Moderate
NiFe ₂ O ₄ Nanoparticles [7]	Water	100	10–20	92–98	High (Recyclable)
Ionic Liquids ([BMIm]BF ₄)	None	80	10–15	90–95	Moderate (Cost)

*Green Score is a qualitative assessment based on solvent toxicity, atom economy, and energy usage.

Troubleshooting & Optimization

- Low Yields:
 - Cause: Incomplete formation of the initial indenoquinoxaline intermediate.

- Fix: Ensure the first condensation (Ninhydrin + Diamine) is complete (check TLC) before adding the third component.
- Product Solubility Issues:
 - Cause: Product precipitates too early, trapping unreacted reagents.
 - Fix: Increase solvent volume or switch to refluxing DMF for highly insoluble derivatives (though this compromises the "green" aspect).
- Stereoselectivity (Protocol B):
 - Insight: The reaction generally favors the endo-transition state due to secondary orbital interactions, leading to specific cis/trans relationships in the pyrrolidine ring. If selectivity is poor, lower the temperature and increase reaction time.

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